

Ratiometric Imaging of Intracellular Calcium with Indo-1: Application Notes and Protocols

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Compound of Interest

Compound Name: Indo 1 pentapotassium salt

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Introduction

Indo-1 is a fluorescent indicator widely used for the ratiometric measurement of intracellular calcium concentrations ($[Ca^{2+}]_i$). As a dual-emission dye, Indo-1 undergoes a spectral shift upon binding to Ca^{2+} , allowing for a quantitative analysis that is less susceptible to artifacts such as variations in dye concentration, cell thickness, or photobleaching.^{[1][2][3]} This makes it a robust tool, particularly for applications like flow cytometry.^{[4][5]} This document provides detailed application notes and protocols for the use of Indo-1 in intracellular calcium imaging.

Principle of Ratiometric Measurement with Indo-1

Indo-1 is excited by ultraviolet (UV) light, typically around 350 nm.^{[5][6]} In its Ca^{2+} -free form, it emits light with a peak at approximately 475 nm.^{[6][7][8]} Upon binding to Ca^{2+} , the emission peak shifts to around 400 nm.^{[6][7][8]} The ratio of the fluorescence intensities at these two wavelengths (405 nm/485 nm) is directly proportional to the intracellular calcium concentration.^{[3][9]} This ratiometric approach provides a more accurate and reproducible measurement of $[Ca^{2+}]_i$ compared to single-wavelength indicators.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key spectral and chemical properties of Indo-1.

Table 1: Spectral Properties of Indo-1

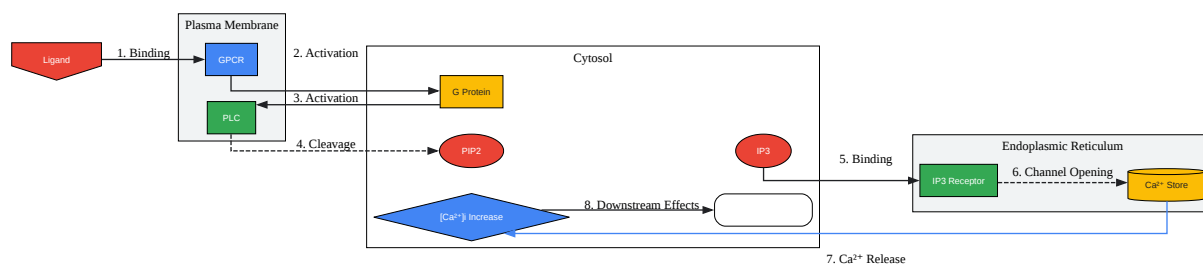
Property	Ca ²⁺ -free	Ca ²⁺ -bound
Excitation Wavelength	~346 nm[1]	~331 nm[1]
Emission Wavelength	~475 nm[1][7]	~400 nm[1][7]
Quantum Yield	0.38[1]	0.56[1]

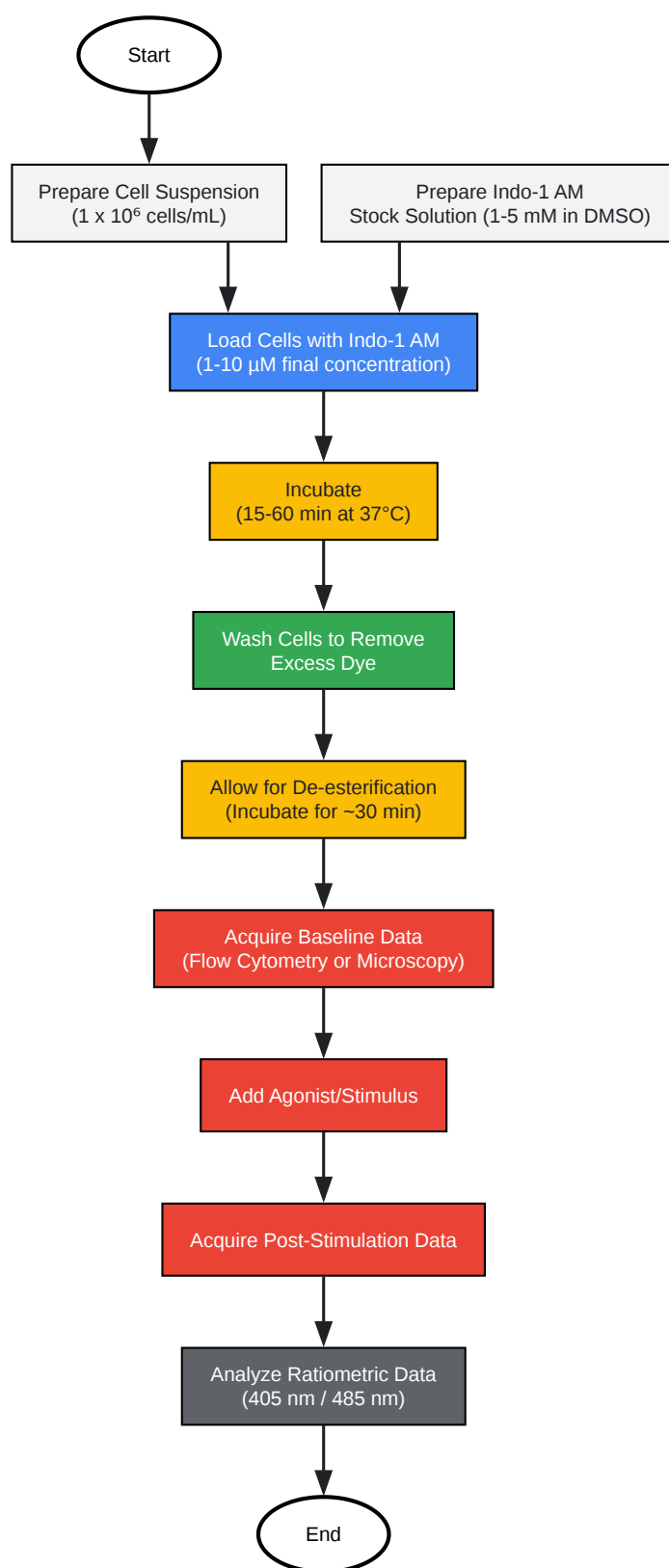
Table 2: Chemical and Performance Characteristics of Indo-1

Property	Value
Indicator Type	Ratiometric, Dual Emission[1]
Dissociation Constant (Kd) for Ca ²⁺	~230-250 nM[1]
Primary Application	Flow Cytometry[1][4]
Advantages	Ratiometric measurement minimizes artifacts.[1] [3] Well-suited for flow cytometry with a single UV laser.[4][10]
Disadvantages	Susceptible to photobleaching, limiting its use in confocal microscopy.[5][7] Requires UV excitation which can be phototoxic.[11]

Signaling Pathway Visualization

Intracellular calcium is a ubiquitous second messenger involved in numerous signaling pathways. A common example is the G-protein coupled receptor (GPCR) pathway that leads to the release of calcium from intracellular stores.





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